

# An In-depth Technical Guide to 2-(Hexyloxy)ethanol (CAS: 112-25-4)

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## Compound of Interest

Compound Name: 2-(Hexyloxy)ethanol

Cat. No.: B7797869

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(hexyloxy)ethanol**, a glycol ether with diverse applications. The information presented herein is intended to support research, development, and safety assessments of this compound. All quantitative data is summarized in structured tables, and detailed experimental methodologies for key cited experiments are provided.

## Chemical and Physical Properties

**2-(Hexyloxy)ethanol**, also known as ethylene glycol monohexyl ether or hexyl cellosolve, is a colorless liquid with a mild odor.<sup>[1]</sup> It is characterized by its high boiling point and slow evaporation rate, which makes it a valuable solvent in various formulations.<sup>[2]</sup>

Table 1: Physicochemical Properties of **2-(Hexyloxy)ethanol**

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>	[2][3]
Molecular Weight	146.23 g/mol	[2][3]
CAS Number	112-25-4	[2][3][4]
Appearance	Colorless liquid	[1][5]
Boiling Point	208 °C	[6]
Melting Point	-42 °C	[6]
Density	0.888 g/cm <sup>3</sup> at 20 °C	[6][7]
Vapor Pressure	0.1 hPa at 22.9 °C	[7]
Flash Point	94 °C (201.2 °F)	[6]
Water Solubility	9.46 g/L	[7]
logP (Octanol/Water Partition Coefficient)	1.97	[7]
Autoignition Temperature	225 °C	[7]

## Synthesis and Manufacturing

The primary industrial synthesis of **2-(hexyloxy)ethanol** is through the ethoxylation of 1-hexanol. An alternative, though less common, method is the Williamson ether synthesis.

## Experimental Protocols

### Protocol 1: Ethoxylation of 1-Hexanol

This protocol describes the base-catalyzed reaction of 1-hexanol with ethylene oxide. This reaction is exothermic and involves a highly reactive and toxic gas, requiring specialized equipment and stringent safety precautions.

- Materials: 1-hexanol, ethylene oxide, potassium hydroxide (KOH) or sodium hydroxide (NaOH) catalyst, nitrogen gas, and a neutralizing agent (e.g., phosphoric acid).

- Procedure:
  - Charge a high-pressure reactor (autoclave) with 1-hexanol and the catalyst.
  - Purge the reactor with nitrogen to remove air and moisture.
  - Heat the reactor to the reaction temperature, typically between 130-180°C.[8][9]
  - Introduce ethylene oxide into the reactor at a controlled rate to maintain a pressure of 1-2 bar.[9]
  - Monitor the reaction temperature and pressure closely to control the exothermic reaction.
  - After the desired amount of ethylene oxide has been added, maintain the reaction temperature for an additional 1-2 hours to ensure complete conversion.
  - Cool the reactor and neutralize the catalyst with a stoichiometric amount of acid.
  - Purify the crude product by vacuum distillation to separate **2-(hexyloxy)ethanol** from unreacted 1-hexanol and byproducts.

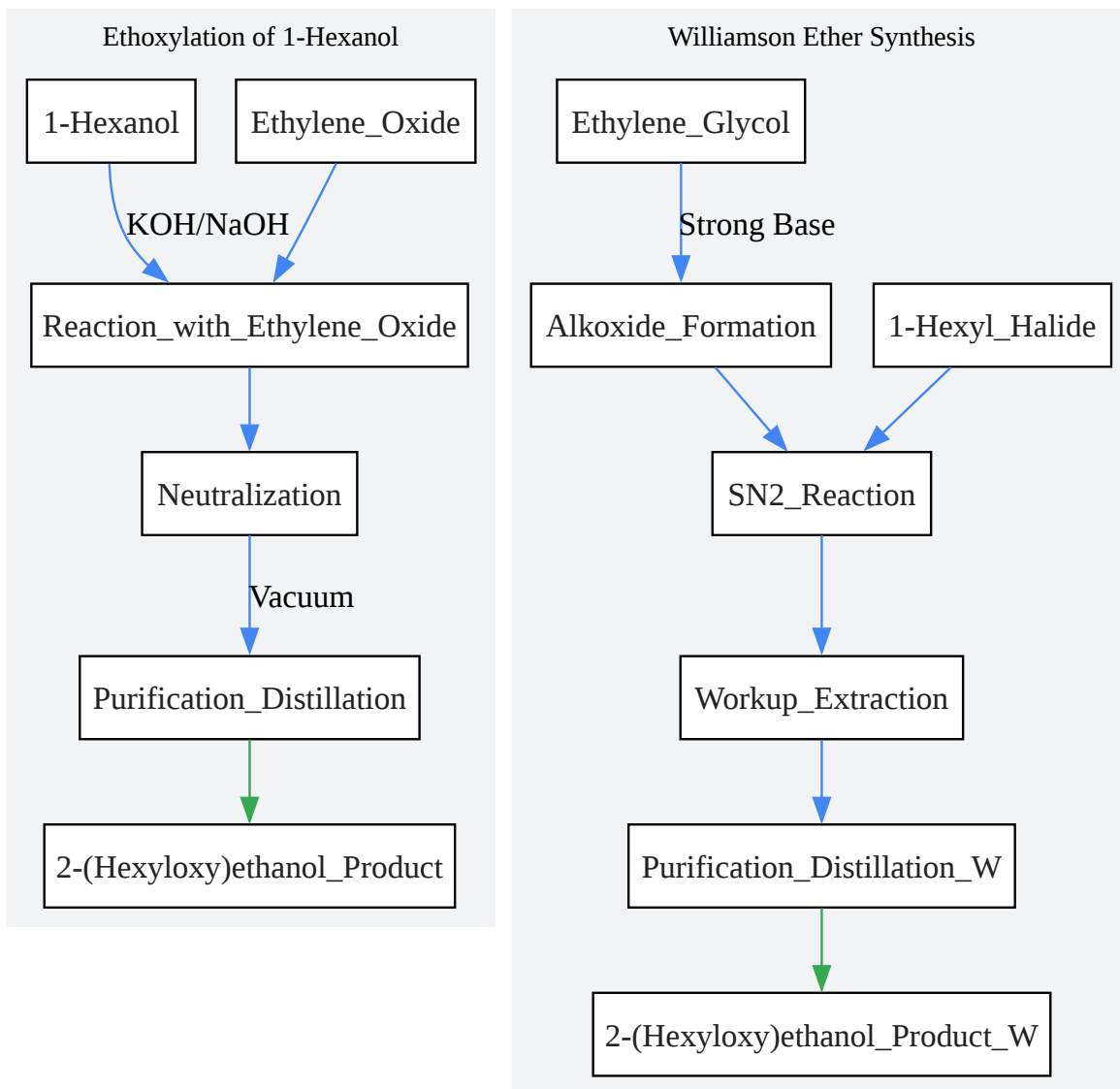
#### Protocol 2: Williamson Ether Synthesis

This method involves the reaction of a hexyl halide with ethylene glycol in the presence of a strong base.

- Materials: 1-Hexyl halide (e.g., 1-bromohexane), ethylene glycol, strong base (e.g., sodium hydride), and an inert solvent (e.g., THF).
- Procedure:
  - In a round-bottom flask under an inert atmosphere, dissolve ethylene glycol in the inert solvent.
  - Slowly add the strong base to deprotonate one of the hydroxyl groups of ethylene glycol, forming an alkoxide.
  - Add 1-hexyl halide to the reaction mixture.

- Heat the mixture to reflux and monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC).
- After the reaction is complete, cool the mixture and quench any remaining base with water.
- Extract the product with an organic solvent.
- Wash the organic layer with brine, dry over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and concentrate under reduced pressure.
- Purify the product by fractional distillation.

## General Synthesis Workflow



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A diagram illustrating the two primary synthesis routes for **2-(hexyloxy)ethanol**.

## Applications

**2-(Hexyloxy)ethanol**'s unique properties make it a versatile component in a wide range of industrial and consumer products.[10]

- Solvent: It is a high-boiling solvent used in specialty printing inks, paints, varnishes, and coatings.[\[2\]](#)[\[11\]](#)
- Coalescing Agent: It acts as a coalescing agent in latex paints and cleaners, aiding in film formation.[\[2\]](#)[\[11\]](#)
- Cleaning Products: Its ability to dissolve both water-soluble and greasy soils makes it an effective ingredient in household and industrial cleaners, rust removers, and disinfectants.[\[2\]](#)[\[11\]](#)
- Chemical Intermediate: It serves as a precursor in the synthesis of other chemicals, such as hexyloxyethyl phosphate and neopentanoate.[\[11\]](#)[\[12\]](#)
- Other Uses: It is also found in adhesives, sealants, automotive care products, and as a coupling agent in various formulations.[\[2\]](#)[\[10\]](#)

## Toxicological Profile

The toxicology of **2-(hexyloxy)ethanol** has been evaluated through various studies. It is classified as harmful if swallowed or in contact with skin, and it can cause severe skin burns and eye damage.[\[7\]](#)[\[13\]](#)

Table 2: Acute Toxicity Data for **2-(Hexyloxy)ethanol**

Endpoint	Species	Route	Value	Reference(s)
LD <sub>50</sub>	Rat	Oral	738 mg/kg bw	<a href="#">[4]</a> <a href="#">[7]</a>
LD <sub>50</sub>	Rabbit	Dermal	721 mg/kg bw	<a href="#">[4]</a>
LC <sub>50</sub>	Rat	Inhalation	> 85 ppm	<a href="#">[4]</a>
Skin Irritation/Corrosion	Rabbit	Dermal	Corrosive	<a href="#">[4]</a> <a href="#">[7]</a>
Eye Irritation	Rabbit	Ocular	Severe Irritation	<a href="#">[7]</a>

## Experimental Protocols for Toxicity Testing

The toxicological data for **2-(hexyloxy)ethanol** are primarily derived from studies following standardized OECD guidelines.

#### Protocol 3: Acute Oral Toxicity (Based on OECD Guideline 401)

- Objective: To determine the acute oral toxicity (LD<sub>50</sub>) of a substance.
- Test Animals: Typically, young adult rats of a single sex.
- Procedure:
  - Animals are fasted prior to dosing.
  - The test substance is administered in a single dose by gavage.
  - Several dose levels are used with a group of animals at each level.
  - Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
  - A necropsy is performed on all animals at the end of the study.
  - The LD<sub>50</sub> is calculated statistically from the dose-response data.[\[1\]](#)[\[14\]](#)[\[15\]](#)

#### Protocol 4: Acute Dermal Toxicity (Based on OECD Guideline 402)

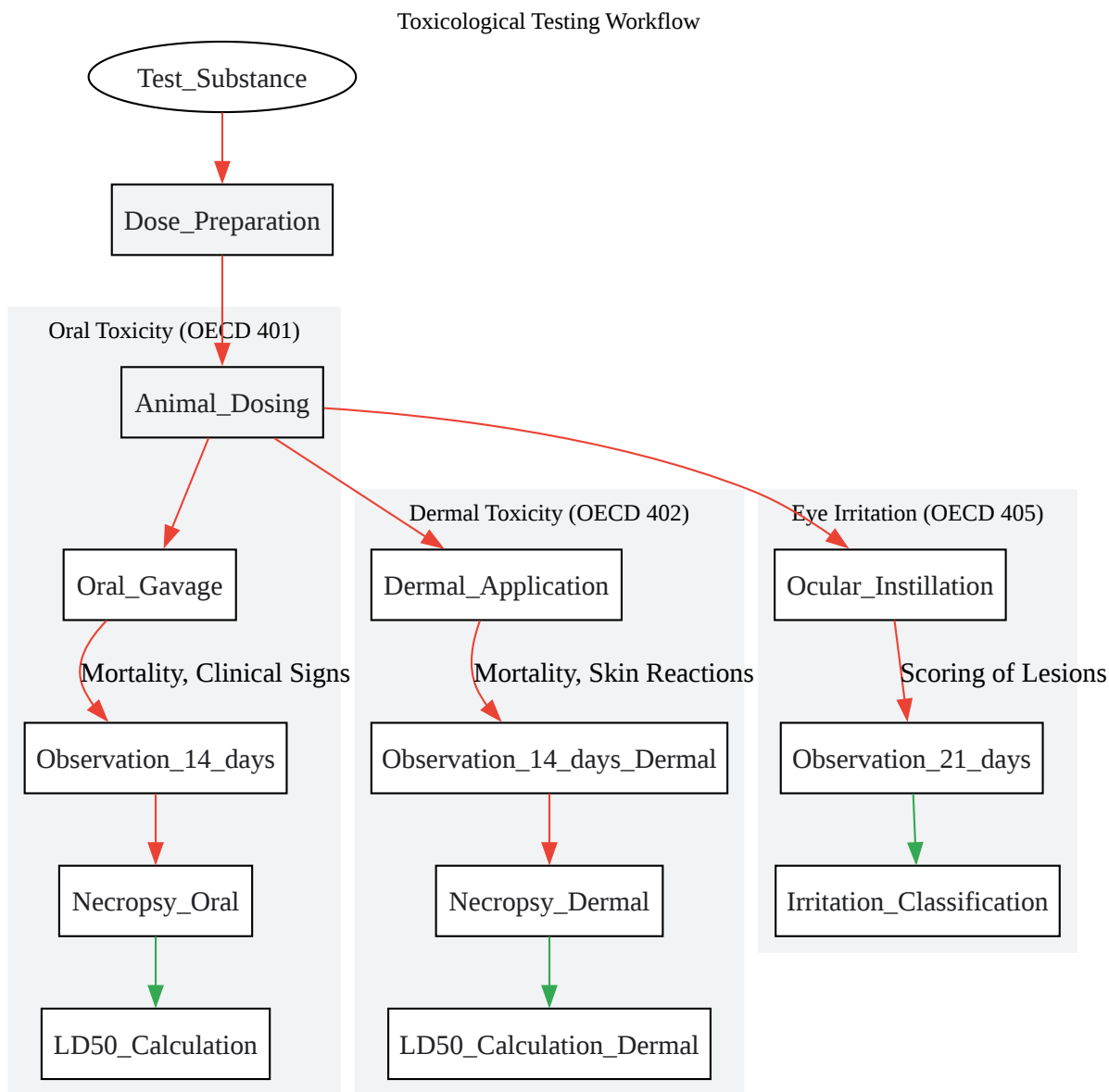
- Objective: To assess the short-term hazards of a substance upon dermal exposure.
- Test Animals: Typically, young adult rats or rabbits.
- Procedure:
  - The fur is removed from the dorsal area of the trunk of the test animals approximately 24 hours before the test.
  - The test substance is applied to a shaved area of skin (approximately 10% of the body surface area) and held in contact with the skin for 24 hours under a porous gauze dressing.

- Animals are observed for signs of toxicity and mortality for at least 14 days.
- Body weights are recorded weekly.
- A gross necropsy is performed on all animals at the end of the study.[\[10\]](#)

#### Protocol 5: Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- Objective: To evaluate the potential of a substance to cause eye irritation or corrosion.
- Test Animals: Typically, albino rabbits.
- Procedure:
  - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.
  - The eyes are examined at 1, 24, 48, and 72 hours after application.
  - Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored.
  - The reversibility of the effects is observed for up to 21 days.
  - The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[\[6\]](#)[\[7\]](#)[\[12\]](#)





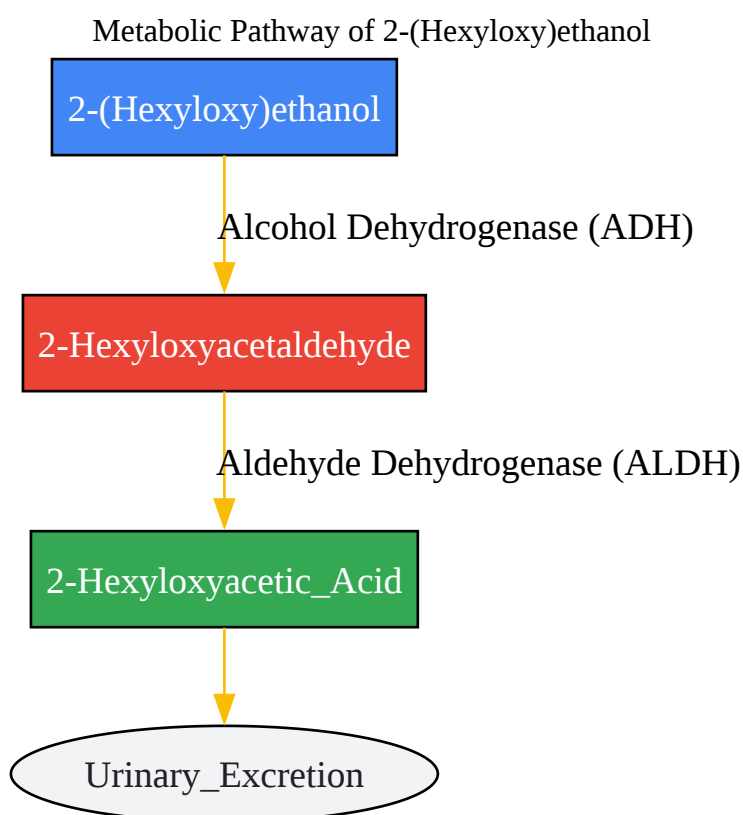
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A flowchart of the typical workflow for acute toxicity testing.

## Metabolism

Glycol ethers, including **2-(hexyloxy)ethanol**, are metabolized in the body primarily through a two-step oxidation process.[2][16] This metabolic pathway is crucial for understanding the toxicokinetics and potential health effects of these compounds.

The initial step involves the oxidation of the terminal alcohol group to an aldehyde, catalyzed by alcohol dehydrogenase (ADH).[2] Subsequently, the aldehyde intermediate is rapidly converted to the corresponding alkoxyacetic acid by aldehyde dehydrogenase (ALDH).[2][16] The resulting 2-hexyloxyacetic acid is the primary metabolite excreted in the urine. The acid metabolite is considered to be responsible for the toxicities associated with glycol ethers.[17]



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The metabolic conversion of **2-(hexyloxy)ethanol** to its primary metabolite.

## Spectral Data

Spectroscopic analysis is essential for the identification and characterization of **2-(hexyloxy)ethanol**.

Table 3: Key Spectral Data for **2-(Hexyloxy)ethanol**

Technique	Key Features/Peaks	Reference(s)
<sup>1</sup> H NMR	Data available from spectral databases.	[18][19]
<sup>13</sup> C NMR	Data available from spectral databases.	[1]
IR Spectroscopy	Characteristic peaks for O-H and C-O stretching.	[12][20]
Mass Spectrometry	Molecular ion peak and characteristic fragmentation pattern.	

## Safety and Handling

**2-(Hexyloxy)ethanol** is a hazardous chemical and requires appropriate safety precautions during handling and use.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[7]
- Handling: Use in a well-ventilated area. Avoid breathing vapors. Do not eat, drink, or smoke when using this product.[7]
- Storage: Store in a tightly closed container in a well-ventilated place. Keep away from heat and sources of ignition.[7]
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention. If swallowed, rinse mouth and do not induce vomiting; seek immediate medical attention.[7]

This guide provides a foundational understanding of **2-(hexyloxy)ethanol** for scientific and professional audiences. For more detailed information, consult the referenced literature and safety data sheets.

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